

Application Notes and Protocols for Live-Cell Imaging with Direct Red 9

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Compound of Interest

Compound Name: Direct Red 9

Cat. No.: B12382427

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Direct Red 9 is a diazo dye belonging to the benzothiazole class.[1][2] While traditionally used in the textile industry for dyeing fabrics, its fluorescent properties present a potential, yet unexplored, avenue for applications in biological research, specifically in the realm of live-cell imaging.[2][3] These application notes serve as a comprehensive guide for researchers interested in evaluating **Direct Red 9** as a novel fluorescent probe for live-cell imaging. Due to the limited availability of specific data for this application, the following sections provide a framework of generalized protocols and data presentation structures to systematically characterize the suitability of **Direct Red 9** for live-cell imaging in your specific experimental context.

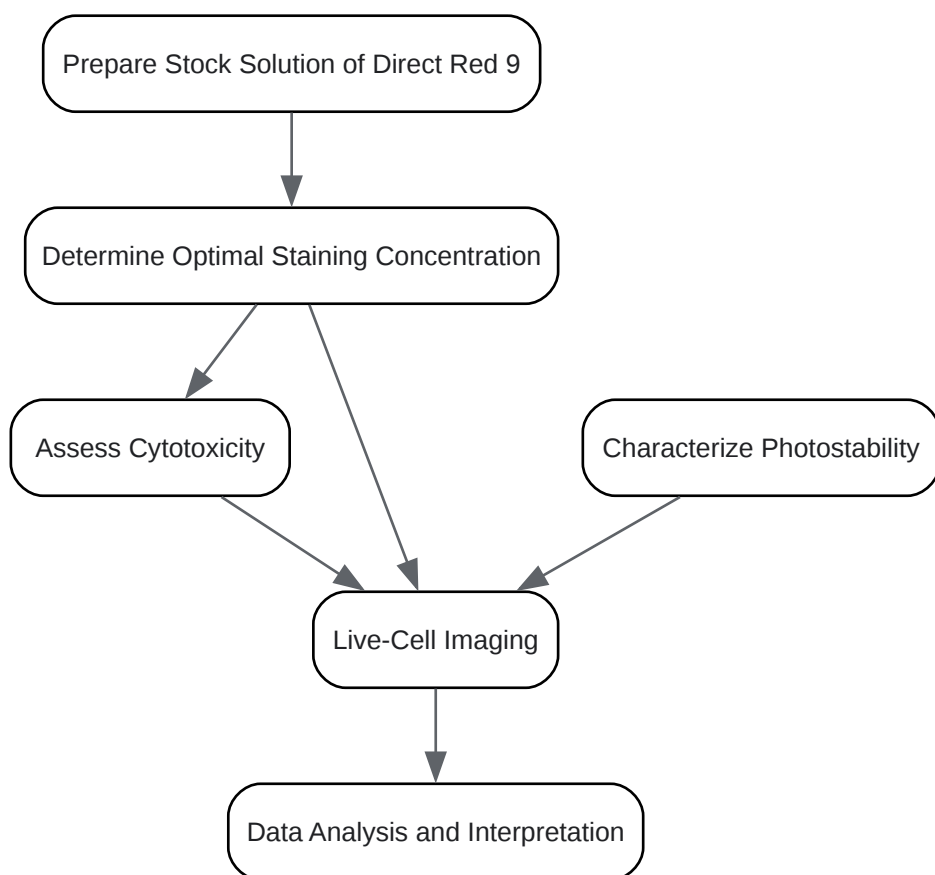
Physicochemical Properties of Direct Red 9

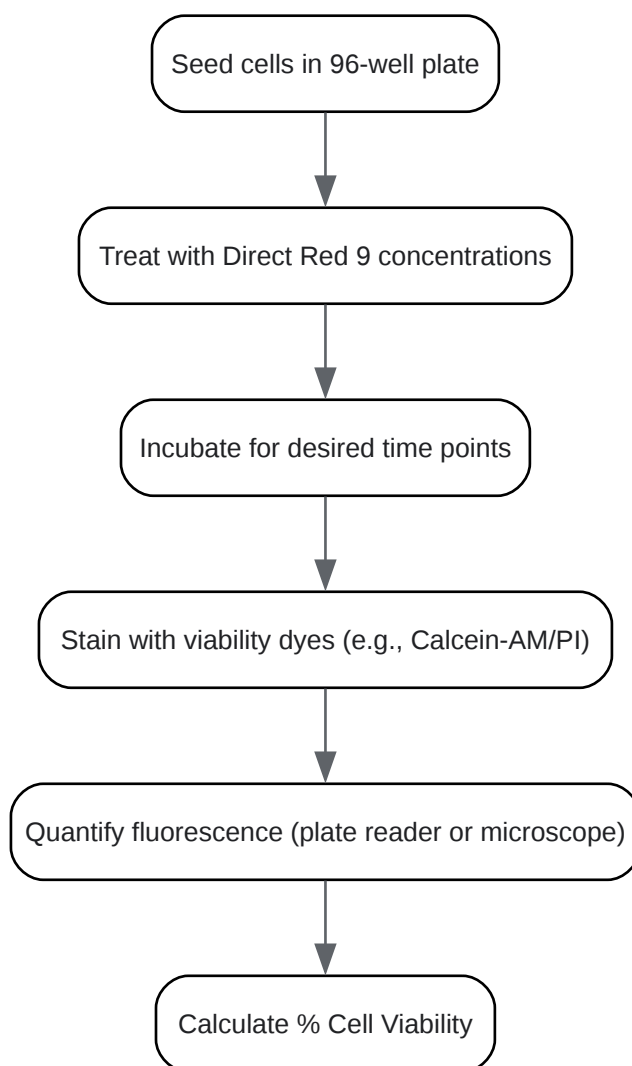
A summary of the known physicochemical properties of **Direct Red 9** is presented below. Understanding these characteristics is crucial for designing appropriate experimental conditions.

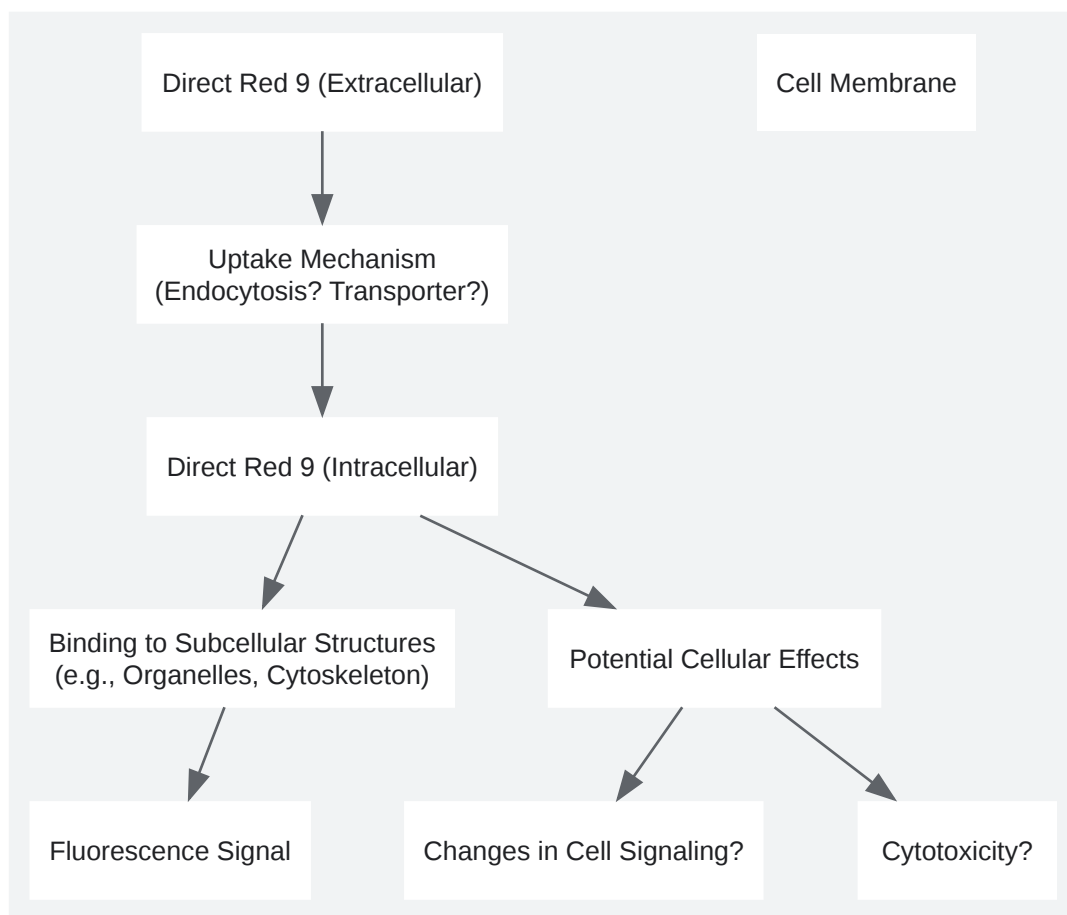
Property	Value	Reference
Chemical Name	C.I. Direct Red 9	[1]
Molecular Formula	C ₃₄ H ₁₉ ClN ₈ Na ₄ O ₁₂ S ₄	
Molecular Weight	987.23 g/mol	
Chemical Class	Azo, Benzothiazole	
Appearance	Blue light pink powder	
CAS Registry Number	70209-93-7 / 61724-94-5	

Evaluating Direct Red 9 for Live-Cell Imaging: A General Workflow

The following diagram outlines the logical workflow for the systematic evaluation of a novel compound like **Direct Red 9** for live-cell imaging applications.







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- 3. medchemexpress.com [medchemexpress.com]
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